

Proper Disposal of alpha-Damascone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *alpha-Damascone*

Cat. No.: *B1235874*

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For researchers and scientists handling **alpha-Damascone**, a common fragrance and flavor ingredient, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental protection. This guide provides essential, step-by-step information for the safe disposal of **alpha-Damascone**, ensuring compliance with safety regulations.

Key Safety and Hazard Information

alpha-Damascone is classified as a substance with specific hazards that dictate its handling and disposal. It is harmful if swallowed, may cause an allergic skin reaction, and is toxic to aquatic life with long-lasting effects.^{[1][2]} Personal protective equipment, including gloves, is recommended to avoid skin contact.^{[1][2][3]} In case of a spill, it is important to prevent the substance from entering drains and waterways.^{[1][4]}

Quantitative Data Summary

A summary of the key quantitative safety and physical properties of **alpha-Damascone** is provided in the table below for easy reference.

Property	Value	Source
Oral LD50	1,670 mg/kg (ATE)	[3]
Dermal LD50	2,900 mg/kg (ATE)	[3]
Flash Point	> 93.33 °C (> 200.00 °F) TCC	[5]
Specific Gravity	0.92800 to 0.93800 @ 25.00 °C	[5]
UN Number	3082	[1]
Hazard Statements	H302, H317, H411	[1] [3]
Precautionary Statements	P261, P273, P280, P301+P312, P333+P313, P501	[1] [3] [5]

Experimental Protocols for Disposal

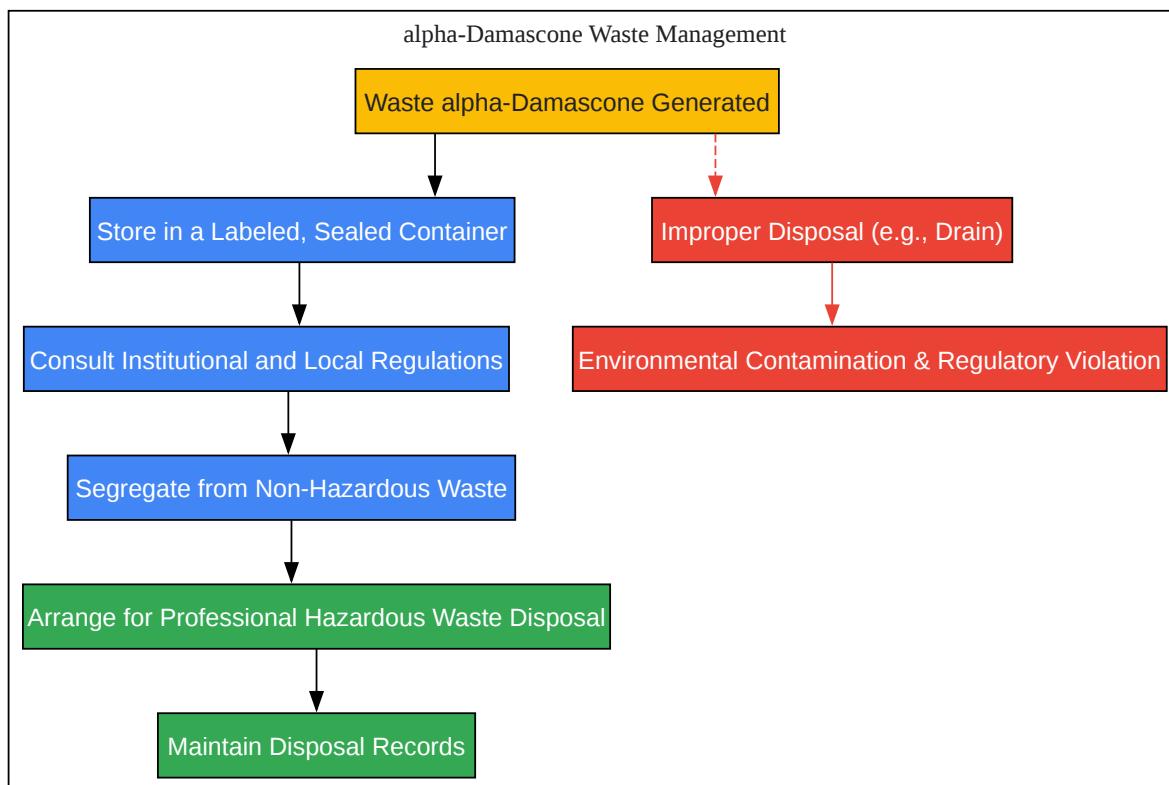
While specific experimental protocols for the disposal of **alpha-Damascone** are not detailed in the provided search results, the general procedure involves treating it as a hazardous chemical waste. The recommended disposal method is incineration or sanitary landfill in accordance with local, state, and federal regulations.[\[6\]](#) It is crucial to avoid disposing of **alpha-Damascone** into drainage systems and the environment.[\[1\]](#)

Step-by-Step Disposal Procedure:

- Containment: Ensure any waste **alpha-Damascone** is stored in a suitable, labeled container to prevent leakage or spillage.
- Consult Regulations: Always refer to your institution's specific waste disposal guidelines and local, state, and federal regulations.
- Waste Collection: Arrange for collection by a licensed hazardous waste disposal company. Do not mix with non-hazardous waste.
- Documentation: Maintain records of the disposal, including the quantity and date of disposal, as required by your institution and local regulations.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **alpha-Damascone**.



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alpha-Damascone Disposal Workflow

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